

Benzo[*pqr*]picene carcinogenicity assessment

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Compound Focus: Benzo[*pqr*]picene

CAS No.: 189-96-8

Cat. No.: S1513510

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Chemical Profile of Benzo[*pqr*]picene

The table below summarizes the basic identifying information available for **Benzo[*pqr*]picene**. Please note that this is not a comparison of carcinogenicity.

Property	Description
IUPAC Name	Benzo[<i>pqr</i>]picene [1] [2]
CAS Number	189-96-8 [2]
Molecular Formula	C ₂₄ H ₁₄ [1] [2]
Molar Mass	302.37 g/mol [2]
Other Synonyms	Naphtho[2,1- <i>a</i>]pyrene; Naphtho[1,2- <i>a</i>]pyrene [2]

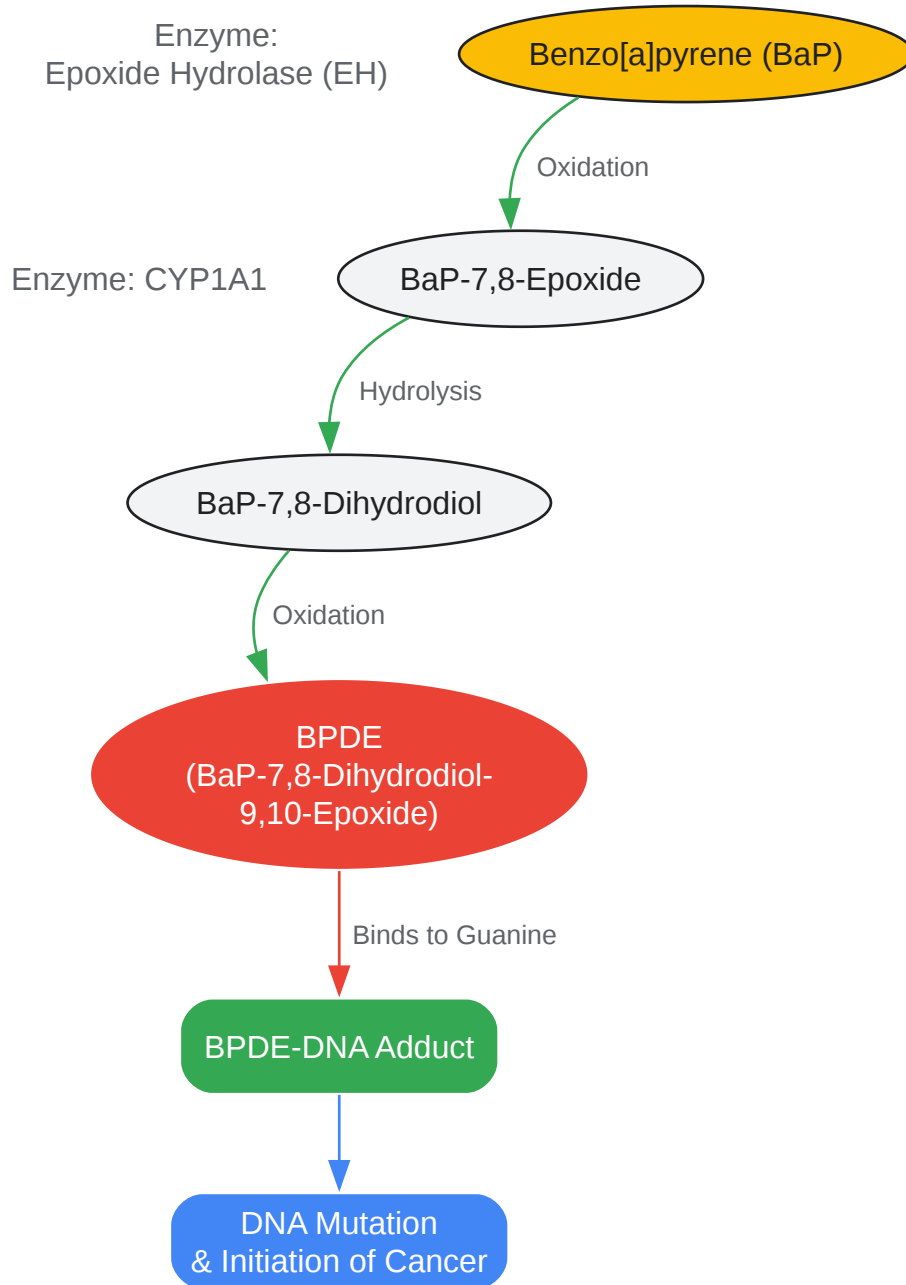
Experimental Design for Assessment

If experimental data is scarce, the methodologies used to assess structurally similar Polycyclic Aromatic Hydrocarbons (PAHs) like Benzo[*a*]pyrene (BaP) provide an excellent template for the protocols you need. The table below outlines standard tests referenced for carcinogenicity assessment [3] [4] [5].

Test Name	Key Objective	General Methodology Overview
Ames Test	Assess mutagenicity (ability to cause gene mutations) in bacterial strains [3] [5].	Uses <i>Salmonella typhimurium</i> & <i>E. coli</i> strains with/without metabolic activation (e.g., rat liver S9 fraction) [5].
Transgenic Rodent Mutation Assay	Detect in vivo mutations in a reporter gene (e.g., <i>lacZ</i>) [6].	Treat transgenic mice (e.g., MutaMouse); recover and sequence reporter gene from tissues to identify mutation spectrum [6].
In Vivo Carcinogenicity Study	Evaluate actual tumor formation in living organisms [4].	Administer compound to rodents (e.g., F344 rats) over 104 weeks; observe for incidence, type, and dose-dependency of tumors [4].

Based on the established metabolic pathway for the well-studied Benzo[a]pyrene (BaP), I have created a diagram below to illustrate a common activation pathway for carcinogenic PAHs. This can serve as a reference for the kind of mechanistic pathway you might expect to investigate for **Benzo[*pqr*]picene**.

Enzyme: CYP1A1



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References

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